

Tiaramide Administration in Preclinical Models: Application Notes and Protocols

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Compound of Interest

Compound Name: **Tiaramide**

Cat. No.: **B1203770**

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Introduction

Tiaramide is a non-steroidal anti-inflammatory drug (NSAID) with potent anti-inflammatory, analgesic, and anti-allergic properties.^{[1][2][3]} Its primary mechanism of action involves the inhibition of cyclooxygenase-2 (COX-2), a key enzyme in the prostaglandin synthesis pathway.^[4] By reducing prostaglandin production, **Tiaramide** effectively mitigates inflammation and pain.^[4] Additionally, **Tiaramide** has been shown to inhibit the release of histamine and other mediators from mast cells, contributing to its anti-allergic effects.^{[1][2][5]} This document provides detailed application notes and protocols for the administration of **Tiaramide** in various preclinical models to evaluate its therapeutic potential.

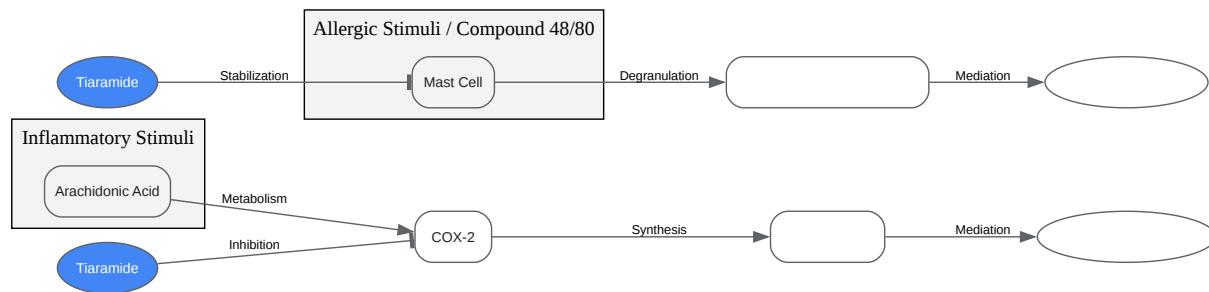
Mechanism of Action

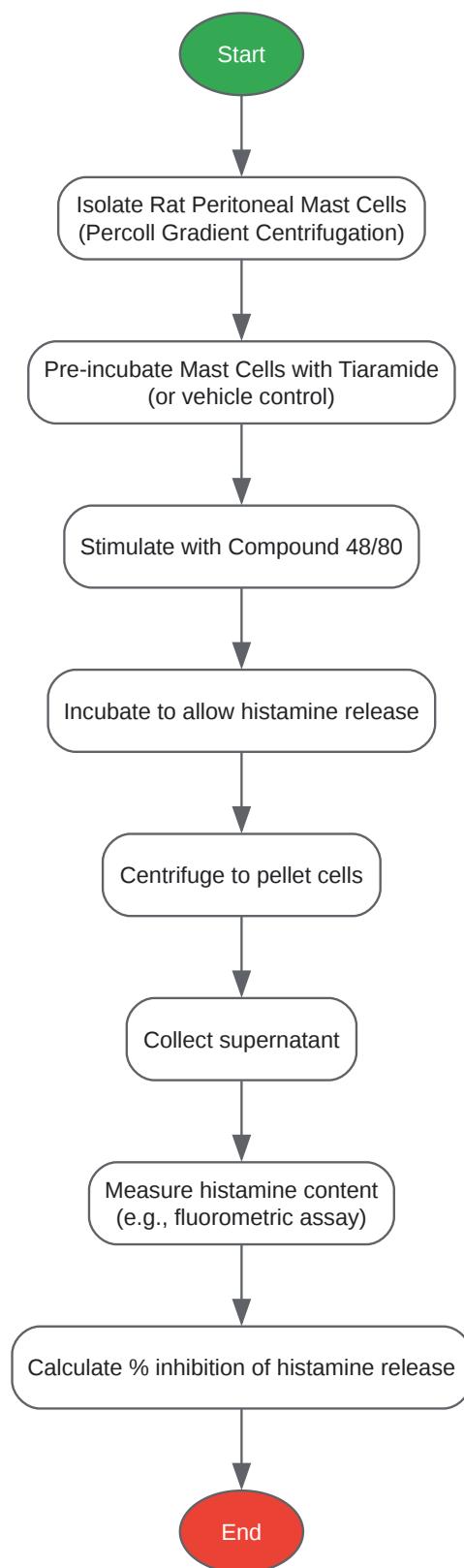
Tiaramide's therapeutic effects are attributed to two main mechanisms:

- Anti-inflammatory and Analgesic Effects: **Tiaramide** selectively inhibits the COX-2 enzyme, which is responsible for the conversion of arachidonic acid into prostaglandins. Prostaglandins are key mediators of inflammation, pain, and fever. By inhibiting their synthesis, **Tiaramide** reduces the inflammatory response and alleviates associated pain.^[4] ^[6]

- Anti-allergic Effects: **Tiaramide** stabilizes mast cells, preventing the release of histamine and other pro-inflammatory mediators upon stimulation by allergens or other secretagogues like compound 48/80.^{[1][2]} This action makes it a potential therapeutic agent for allergic conditions.

A diagram illustrating the signaling pathways influenced by **Tiaramide** is provided below.



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